

Application Note: Pentaerythritol Tetraabietate in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: Pentaerythritol tetraabietate

CAS No.: 127-23-1

Cat. No.: B094704

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Part 1: Core Directive & Material Science Profile

Executive Summary

Pentaerythritol Tetraabietate (PETA), commonly known in industrial pharmacopeia as the Pentaerythritol Ester of Rosin (PER), is a high-molecular-weight, hydrophobic biopolymer derived from the esterification of abietic acid (rosin) with pentaerythritol.^[1] Unlike its parent compound (gum rosin), PETA exhibits superior thermal stability, oxidation resistance, and a higher softening point (~105–115°C).^[1]

In drug delivery systems (DDS), PETA is not merely an inert filler; it is a functional hydrophobic retardant.^[1] It is engineered to control drug release kinetics through matrix erosion and diffusion barriers. This guide details its application in Sustained Release (SR) Matrix Tablets and Microsphere Encapsulation, providing validated protocols for formulation scientists.^[1]

Physicochemical Profile

Understanding the material constraints is critical for protocol design.

Property	Value / Characteristic	Impact on Formulation
Chemical Structure	Tetra-ester of abietic acid	High lipophilicity; excellent barrier against moisture.[1]
Molecular Weight	~1100–1200 Da	Limits polymer chain entanglement compared to linear polymers (e.g., HPMC), altering viscosity profiles.[1]
Solubility	Soluble: DCM, Acetone, Ethyl Acetate, Toluene. Insoluble: Water, Ethanol (mostly).[1]	Requires non-aqueous solvent granulation or emulsion-solvent evaporation techniques.
Softening Point	100°C – 115°C	Suitable for Hot Melt Extrusion (HME) only with thermally stable APIs.[1]
Biocompatibility	GRAS (Food contact), Bio-based	Biodegradable in vivo; suitable for oral and implantable systems.[1]

Part 2: Application I - Sustained Release Matrix Tablets

Mechanism of Action

PETA functions as a hydrophobic skeleton. When compressed into a tablet, it forms an inert, non-disintegrating matrix.

- Ingestion: The tablet remains intact in the GI tract.
- Pore Formation: Water-soluble channeling agents (e.g., lactose, PVP) or the drug itself dissolve, creating tortuous pores.[1]
- Diffusion: The active pharmaceutical ingredient (API) diffuses through these solvent-filled capillaries.[1]

- Erosion: The PETA skeleton slowly erodes or passes continuously (ghost matrix).[1]

Protocol: Non-Aqueous Wet Granulation

Objective: To formulate a 12-hour sustained-release matrix tablet for a water-soluble drug (e.g., Diclofenac Sodium or Metformin HCl).

Materials:

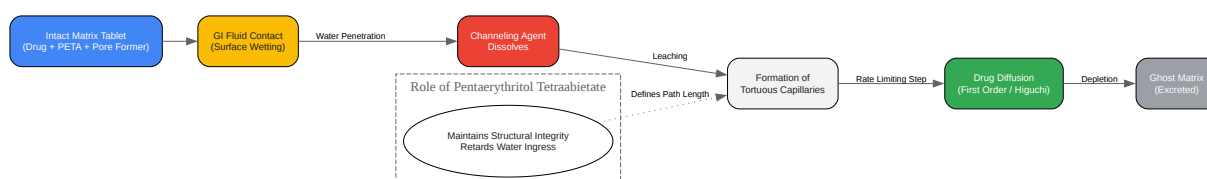
- API: 100 mg (Model Drug).[1]
- Retardant: **Pentaerythritol Tetraabietate** (PETA) - milled to <150 µm.[1]
- Diluent: Dicalcium Phosphate (Insoluble filler to maintain integrity).[1]
- Binder Solvent: Acetone or Dichloromethane (DCM).[1]
- Lubricant: Magnesium Stearate (1%).[1]

Experimental Workflow:

- Preparation of Binder Solution:
 - Dissolve PETA in Acetone to create a 20% w/v solution. Note: PETA acts as both the matrix former and the binder in this state.
- Dry Mixing:
 - Mix API and Dicalcium Phosphate in a high-shear mixer for 10 minutes.
- Granulation (The Critical Step):
 - Slowly add the PETA/Acetone solution to the powder bed.
 - Endpoint: Mass should reach a "snowball" consistency.
 - Expert Insight: Do not over-wet. PETA solutions are sticky (tackifier properties).[1] Over-wetting will result in a hard, non-compressible mass upon drying.
- Drying & Sizing:

- Dry granules at 45°C (well below PETA softening point) until solvent residue is <500 ppm.
[1]
- Pass dried granules through a #20 mesh screen.
- Compression:
 - Blend with Mg-Stearate.[1]
 - Compress at high hardness (8–10 kg/cm²).[1] PETA exhibits plastic deformation, creating a robust hydrophobic network.

Visualization: Matrix Release Mechanism



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Caption: Logical flow of drug release from a PETA-based hydrophobic matrix system.

Part 3: Application II - Microencapsulation (Microspheres)[1][2][3]

Mechanism: Emulsion-Solvent Evaporation

PETA is an excellent wall-forming material for microencapsulation, particularly for masking bitter tastes or protecting acid-labile drugs.[1] The Oil-in-Water (O/W) emulsion technique is the standard.[1]

Protocol: O/W Emulsion Solvent Evaporation

Objective: Encapsulate a hydrophobic drug to achieve zero-order release over 24 hours.

Reagents:

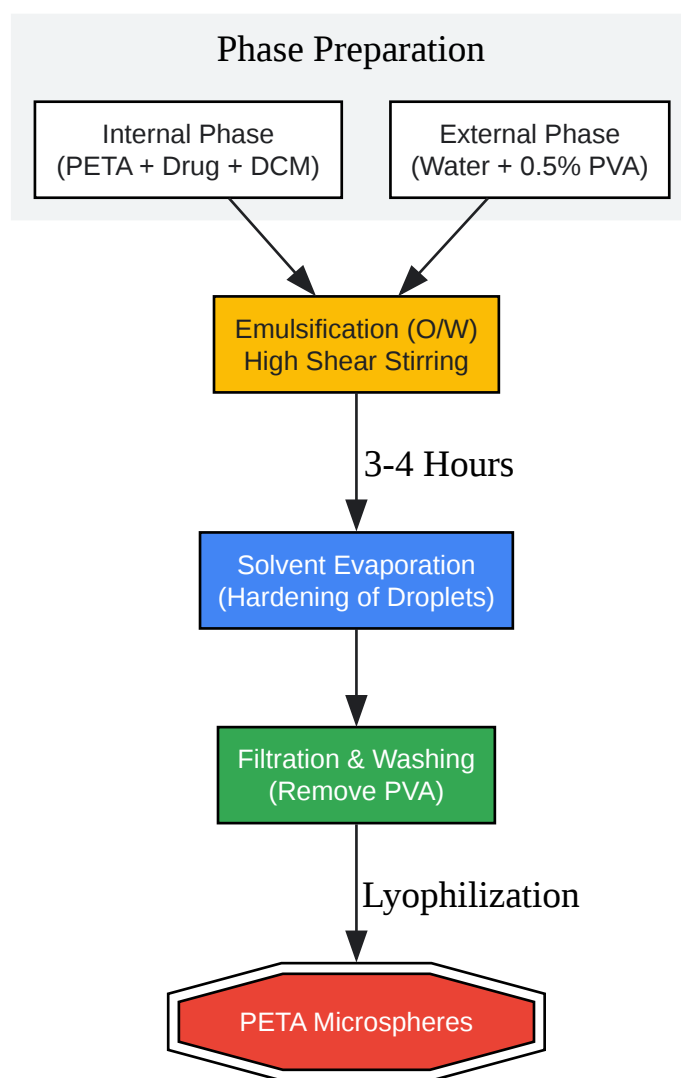
- Internal Phase (Dispersed Phase):
 - Polymer: PETA (500 mg).[\[1\]](#)
 - Drug: 100 mg.
 - Solvent: Dichloromethane (DCM) - 10 mL.[\[1\]](#)
- External Phase (Continuous Phase):
 - Water: 100 mL.
 - Stabilizer: Polyvinyl Alcohol (PVA) - 0.5% w/v.[\[1\]](#)

Step-by-Step Methodology:

- Internal Phase Preparation:
 - Dissolve PETA and Drug in DCM. Ensure complete solubilization.
 - Troubleshooting: If the solution is cloudy, sonicate for 2 minutes. PETA must be fully molecularly dispersed to form a uniform film.
- Emulsification:
 - Place the External Phase (PVA solution) under a mechanical stirrer (propeller type) at 1000 RPM.[\[1\]](#)
 - Inject the Internal Phase slowly (dropwise) into the vortex of the External Phase.
 - Critical Parameter: Stirring speed determines particle size. Higher RPM = Smaller microspheres = Faster release.
- Solvent Evaporation:

- Maintain stirring at room temperature for 3–4 hours. DCM is volatile and will evaporate, causing the PETA droplets to harden into solid microspheres.
- Safety: Perform in a fume hood.
- Harvesting:
 - Filter the suspension through a 0.45 μm membrane or centrifuge at 3000 RPM.
 - Wash 3x with distilled water to remove residual PVA.
- Lyophilization:
 - Freeze-dry the wet cake to obtain free-flowing microspheres.

Visualization: Encapsulation Workflow



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Caption: Step-by-step workflow for PETA microsphere synthesis via solvent evaporation.

Part 4: Characterization & Quality Control[1]

To ensure the "Trustworthiness" of your formulation, the following QC tests are mandatory.

Test	Methodology	Acceptance Criteria / Expected Result
Drug Loading (DL)	Dissolve microspheres in DCM, extract drug into buffer, analyze via HPLC.	DL% should be >80% of theoretical value.
Surface Morphology	Scanning Electron Microscopy (SEM).[1]	Spherical, smooth surface. Pits indicate rapid solvent evaporation (defect).[1]
FTIR Spectroscopy	Compare spectra of Pure Drug, PETA, and Formulation.	No new peaks (indicates no chemical interaction/degradation).[1] Look for ester C=O stretch at 1700 cm ⁻¹ .
In-Vitro Release	USP Apparatus II (Paddle), pH 6.8 buffer.[1]	Higuchi Model Fit ($R^2 > 0.98$). [1] Release should be <20% in 1st hour (no burst effect).[1]

Part 5: References

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Sources

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